

Essential Safety and Logistical Information for Handling TG-100435

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols, operational guidelines, and disposal plans for the handling of **TG-100435**. **TG-100435** is a potent, multi-targeted protein tyrosine kinase inhibitor, requiring careful management in a laboratory setting to ensure personnel safety and experimental integrity.

Immediate Safety and Handling

As a potent small molecule inhibitor, **TG-100435** should be handled with the assumption that it is a hazardous compound. While a specific Safety Data Sheet (SDS) is not publicly available, the following precautions are mandated based on guidelines for handling potent kinase inhibitors and cytotoxic compounds.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **TG-100435** in solid or solution form.



PPE Category	Item	Specifications
Eye Protection	Safety Goggles with Side- Shields	Must be worn at all times in the designated handling area.
Hand Protection	Nitrile Gloves	Double gloving is required. Gloves must be chemotherapy-rated.
Body Protection	Disposable Gown	A disposable, solid-front gown with tight-fitting cuffs is required.
Respiratory Protection	N95 or higher-rated respirator	Required when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet.

Note: All disposable PPE should not be reused and must be disposed of as hazardous waste.

Operational Plan: Step-by-Step Handling Protocol

- Preparation of Workspace: All manipulations of TG-100435, including weighing of the solid compound and preparation of stock solutions, must be conducted within a certified chemical fume hood or a Class II Biological Safety Cabinet (BSC). The work surface should be covered with absorbent, plastic-backed paper.
- Compound Weighing: Use a dedicated and calibrated analytical balance within the containment area. Handle the solid compound with appropriate tools to minimize the generation of dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid TG-100435 slowly to avoid splashing. Ensure the container is securely capped before vortexing or sonicating to fully dissolve the compound.
- Labeling: All containers holding **TG-100435**, whether in solid or solution form, must be clearly labeled with the compound name, concentration, date of preparation, and a hazard symbol.



- Decontamination of Workspace: Upon completion of work, decontaminate all surfaces and equipment within the fume hood or BSC with a suitable cleaning agent (e.g., 70% ethanol followed by a surface decontaminant). The absorbent paper should be disposed of as hazardous chemical waste.
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination. The outer gloves should be removed first, followed by the disposable gown, and then the inner gloves.

Disposal Plan

All waste generated from the handling of **TG-100435**, including contaminated PPE, absorbent paper, and empty vials, must be disposed of as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing TG-100435 in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatible.
- Disposal Vendor: Follow your institution's established procedures for the pickup and disposal
 of hazardous chemical waste by a licensed vendor.

Quantitative Data Summary

The following table summarizes key quantitative data for TG-100435.



Property	Value	Source
Full Chemical Name	[7-(2,6-dichloro-phenyl)-5- methyl-benzo[1][2][3]triazin-3- yl]-[4-(2-pyrrolidin-1-yl-ethoxy)- phenyl]-amine	[4]
Molecular Formula	C26H25Cl2N5O	[1][3]
Molecular Weight	494.42 g/mol	[1][3]
CAS Number	867330-68-5	[3][5]
Inhibition Constants (Ki)	Src: 13 nM, Lyn: 13 nM, Abl: 13 nM, Yes: 13 nM, Lck: 64 nM, EphB4: 64 nM	[4]

Experimental ProtocolsIn Vitro Kinase Inhibition Assay

To determine the inhibitory potency (Ki) of **TG-100435** against target kinases, a common experimental approach is a biochemical kinase assay.

- Reagents: Recombinant human kinases (e.g., Src, Lyn, Abl), appropriate peptide substrate,
 ATP, and TG-100435.
- Assay Buffer: Prepare a suitable kinase reaction buffer (e.g., Tris-HCl, MgCl2, DTT).
- Compound Dilution: Prepare a serial dilution of TG-100435 in the assay buffer.
- Kinase Reaction: In a microplate, combine the kinase, peptide substrate, and varying concentrations of TG-100435.
- Initiation of Reaction: Start the reaction by adding ATP.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration.
- Detection: Stop the reaction and measure the amount of phosphorylated substrate. This can be done using various methods, such as radiometric assays (32P-ATP) or fluorescence-

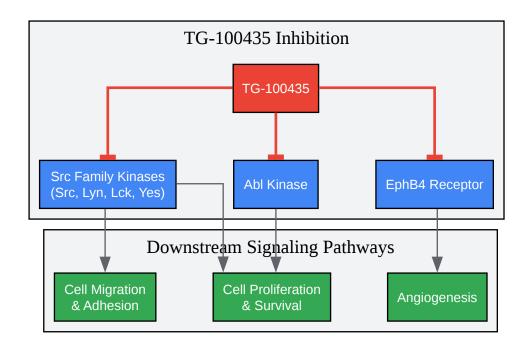


based assays.

Data Analysis: Plot the percentage of kinase activity against the logarithm of the TG-100435
concentration. Fit the data to a dose-response curve to determine the IC50 value. The Ki
value can then be calculated from the IC50 using the Cheng-Prusoff equation, taking into
account the ATP concentration used in the assay.

Visualizations

TG-100435 Mechanism of Action

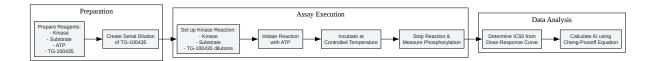


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Caption: Inhibition of multiple tyrosine kinases by TG-100435.

Experimental Workflow for Kinase Inhibition Assay





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Caption: Workflow for determining the inhibitory constant (Ki) of TG-100435.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling TG-100435]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246561#personal-protective-equipment-for-handling-tg-100435]

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